Introduction: The Strategic Importance of 1,4'-Bipiperidine

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Compound of Interest

Compound Name:	*4-Piperidinopiperidine*
CAS No.:	*4897-50-1*
Cat. No.:	*B042443*

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1,4'-Bipiperidine is a bifunctional heterocyclic compound that has garnered significant attention in medicinal chemistry and materials science.[1] Comprising two interconnected piperidine rings, this molecule serves as a versatile and structurally rigid scaffold.[1] Its unique architecture, which bridges aliphatic and aromatic domains, makes it a privileged structure in drug design, allowing for precise spatial orientation of functional groups to optimize engagement with biological targets.[2] A comprehensive understanding of its core physicochemical properties is not merely academic; it is a fundamental prerequisite for its effective application, influencing everything from reaction kinetics and formulation to pharmacokinetic profiles and biological activity. This guide provides a detailed examination of these properties, offering both established data and the experimental context necessary for its practical application in a research and development setting.

Core Physicochemical Data at a Glance

For rapid assessment and laboratory use, the fundamental physicochemical properties of 1,4'-Bipiperidine are summarized below. Subsequent sections will elaborate on the significance and experimental determination of these values.

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Property	Value	Source(s)
CAS Number	4897-50-1	[3][4][5][6][7][8]
Molecular Formula	$C_{10}H_{20}N_2$	[4][6][7][8][9][10]
Molecular Weight	168.28 g/mol	[4][8][9][10]
Appearance	White to cream or light yellow crystals, powder, or lumps	[4][6][10][11]
Melting Point	62 - 70 °C (143.6 - 158 °F)	[3][4][6][7][10][11]
Boiling Point	No definitive data available; estimates suggest >278 °C	[3][11][12]
IUPAC Name	1-piperidin-4-ylpiperidine	[2][6][7][8][9][10][13]
InChI Key	QDVBKXJMLILLLB-UHFFFAOYSA-N	[4][6][7][8][9][10]
SMILES	C1CCN(CC1)C2CCNCC2	[2][4][6][7][8][9][10]

Molecular Structure and Identity

The identity and purity of a chemical entity are its most fundamental properties. For 1,4'-Bipiperidine, its structure is the source of its utility as a scaffold. The two piperidine rings are connected via a nitrogen-carbon bond, creating a tertiary amine on one ring and a secondary amine on the other. This duality is critical to its chemical reactivity and its function as a pharmacophore.

Caption: Chemical structure of 1,4'-Bipiperidine.

Thermal Properties: Melting and Boiling Points

Melting Point: The melting point of a solid is a critical indicator of purity. For 1,4'-Bipiperidine, the reported range is typically between 62 and 70°C.[3][4][6][7][10][11] A sharp melting point within this range suggests high purity, whereas a broad melting range often indicates the presence of impurities, which disrupt the crystal lattice and depress the melting point.

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Experimental Protocol: Melting Point Determination via Capillary Method

This protocol describes a standard, reliable method for verifying the melting point and assessing the purity of a 1,4'-Bipiperidine sample.

- Sample Preparation: Ensure the 1,4'-Bipiperidine sample is completely dry and finely powdered. A small amount is packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: Place the capillary tube into a calibrated digital melting point apparatus.
- Heating Profile:
  - Set a rapid heating ramp (10-20 °C/min) to quickly approach the expected melting range.
  - Approximately 15-20 °C below the expected melting point (e.g., around 45 °C), reduce the heating rate to 1-2 °C/min. This slow ramp is crucial for accurately observing the melting transition.
- Observation and Recording:
  - Record the temperature at which the first drop of liquid appears (the lower end of the melting range).
  - Record the temperature at which the entire sample becomes a clear liquid (the upper end of the range).
- Validation: A pure sample should exhibit a sharp melting range of ≤ 2 °C.

Boiling Point: There is no consistently reported experimental boiling point for 1,4'-Bipiperidine under standard atmospheric pressure.[3][11] This is common for high molecular weight amines, which may decompose at high temperatures before boiling. Computational estimates suggest a boiling point above 278 °C, but this should be used with caution.[12]

Solubility Profile

The solubility of a compound dictates its utility in different solvent systems for reactions, formulations, and biological assays.

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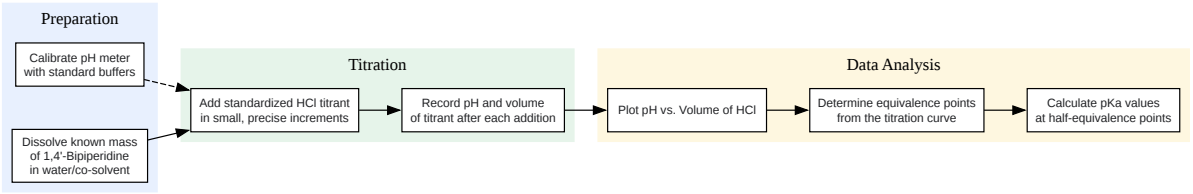
- Aqueous Solubility: As a free base, 1,4'-Bipiperidine has limited solubility in water. The presence of two basic nitrogen atoms allows for protonation in acidic conditions, forming salts that are significantly more water-soluble.
- Organic Solubility: It is generally soluble in organic solvents like methanol and ethanol.[2]
- Hydrochloride Salt: For applications requiring high aqueous solubility, the hydrochloride salt of 1,4'-Bipiperidine is often used.[2] This form is highly soluble in water due to its ionic nature.[2]

Ionization Constant (pKa)

The pKa is a measure of the acidity of a molecule's conjugate acid.[14] For a basic compound like 1,4'-Bipiperidine, the pKa values indicate the pH at which the nitrogen atoms are 50% protonated. This parameter is critical for predicting the charge state of the molecule at a given physiological pH, which in turn governs its receptor binding, membrane permeability, and solubility. 1,4'-Bipiperidine has two basic centers: the secondary amine and the tertiary amine. The pKa of the parent piperidine is ~11, providing a baseline for estimation.[2] The exact pKa values for 1,4'-Bipiperidine would need to be determined experimentally, as the electronic environment of each nitrogen is different.

Experimental Protocol: pKa Determination by Potentiometric Titration

Potentiometric titration is a highly accurate method for determining pKa values.[15] It involves monitoring the pH of a solution of the compound as a titrant (a strong acid) is added.



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Caption: Workflow for pKa determination by potentiometric titration.

Methodology:

- Solution Preparation: Prepare a solution of 1,4'-Bipiperidine of known concentration (e.g., 0.01 M) in deionized water. A co-solvent like methanol may be needed if solubility is low.
- Titration: Place the solution in a beaker with a calibrated pH electrode and a magnetic stirrer. Titrate with a standardized solution of a strong acid (e.g., 0.1 M HCl), adding the titrant in small, precise volumes.
- Data Collection: Record the pH of the solution after each addition of titrant.
- Analysis: Plot the pH versus the volume of HCl added. The resulting titration curve will show inflection points corresponding to the equivalence points. The pKa is equal to the pH at the half-equivalence point.[14] Since there are two basic nitrogens, two pKa values may be determined.

Lipophilicity: The Octanol-Water Partition Coefficient (LogP)

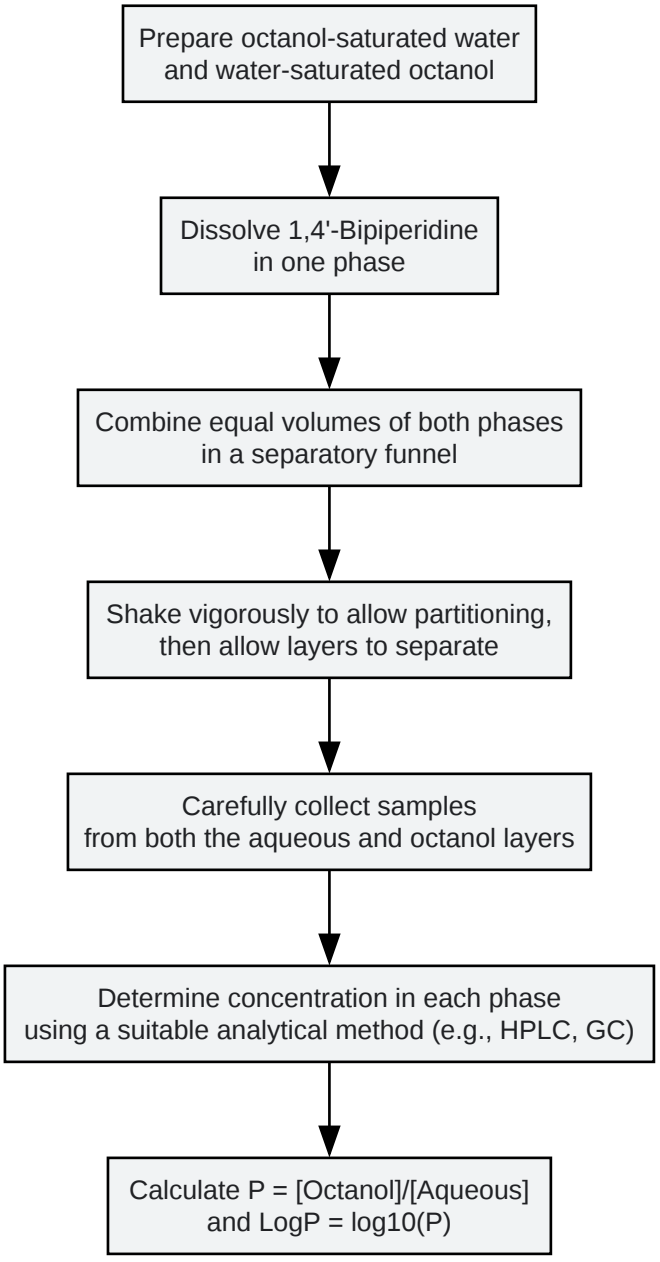
LogP is the logarithm of the ratio of a compound's concentration in an organic phase (typically n-octanol) to its concentration in an aqueous phase at equilibrium.[16] It is a crucial parameter in drug development, as it provides a quantitative measure of a compound's lipophilicity ("greasiness").

- Significance: LogP influences membrane permeability, protein binding, solubility, and metabolic clearance. A LogP value that is too high can lead to poor aqueous solubility and non-specific binding, while a value that is too low may hinder the molecule's ability to cross cell membranes. For CNS-active drugs, a LogP in the range of 1-3 is often considered optimal.
- 1,4'-Bipiperidine Value: The calculated LogP for 1,4'-Bipiperidine is approximately 1.2.[9] This value suggests a balanced character, making it a favorable scaffold for developing drugs that need to penetrate biological membranes without being excessively lipophilic.

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Experimental Protocol: LogP Determination by Shake-Flask Method

The shake-flask method is the traditional and most reliable technique for measuring LogP.[16] [17]



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